

N-(2-Pyridyl)oxamic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N*-(2-Pyridyl)oxamic acid

CAS No.: 13120-39-3

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CAS Number: 13120-39-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2-Pyridyl)oxamic acid is a chemical compound primarily recognized as a metabolite of several non-steroidal anti-inflammatory drugs (NSAIDs) belonging to the oxicam class, including piroxicam, lornoxicam, and tenoxicam. Its presence in biological matrices serves as an indicator of the metabolism of these parent drugs. This technical guide provides a comprehensive overview of the available scientific and technical data for **N-(2-Pyridyl)oxamic acid**, including its chemical and physical properties, a proposed synthesis pathway, its role in drug metabolism, and analytical methodologies for its detection. While the compound is generally considered pharmacologically inactive, this guide aims to consolidate the existing knowledge for researchers in drug metabolism, pharmacokinetics, and analytical chemistry.

Chemical and Physical Properties

N-(2-Pyridyl)oxamic acid is a white to off-white solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	13120-39-3	[2][3][4]
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[2][3][5]
Molecular Weight	166.13 g/mol	[2][3][5]
IUPAC Name	2-oxo-2-(pyridin-2-ylamino)acetic acid	[2][3]
Synonyms	N-(2-Pyridinyl)oxamic Acid, [(PYRIDIN-2- YL)CARBAMOYL]FORMIC ACID	[2]
Melting Point	196-198 °C	[6]
Solubility	Slightly soluble in DMSO and Methanol	[6]
pKa (Predicted)	-0.71 ± 0.20	[6]
LogP (Predicted)	0.17770	[6]
Density (Predicted)	1.505 ± 0.06 g/cm ³	[6]

Synthesis

The synthesis of **N-(2-Pyridyl)oxamic acid** can be achieved through the hydrolysis of its corresponding methyl ester. A general two-step synthetic approach is outlined below.

Experimental Protocol: Synthesis of N-(2-Pyridyl)oxamic Acid (Proposed)

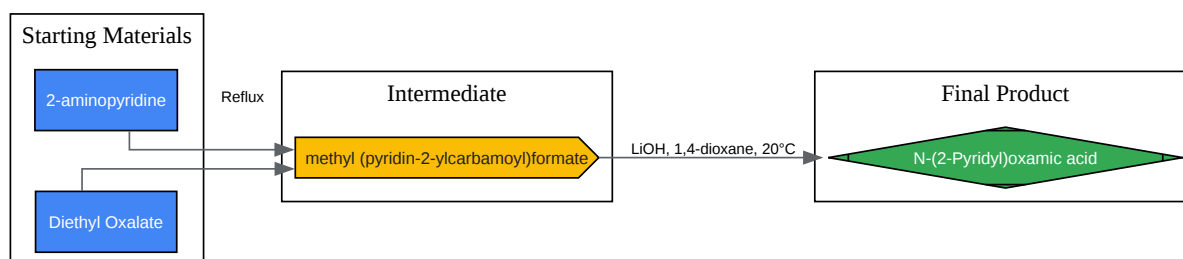
Step 1: Synthesis of methyl (pyridin-2-ylcarbamoyl)formate

A detailed experimental protocol for this specific precursor is not readily available in the public domain. However, a general method for the synthesis of similar oxamic acid esters involves the reaction of an amine with an excess of a dialkyl oxalate.

- Reaction: 2-aminopyridine is reacted with diethyl oxalate.
- Procedure (General): Pure 2-aminopyridine is refluxed with anhydrous diethyl oxalate.[7] The reaction mixture is then cooled, and the resulting solid ester is purified, typically by recrystallization.

Step 2: Hydrolysis to **N-(2-Pyridyl)oxamic acid**

- Reaction: The methyl (pyridin-2-ylcarbamoyl)formate intermediate is hydrolyzed to the final product.
- Procedure (Cited): The hydrolysis is carried out using lithium hydroxide in a 1,4-dioxane solvent at 20 °C.[6] A detailed, step-by-step procedure with reactant quantities, reaction times, and purification methods is not available in the cited literature.



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Figure 1: Proposed synthesis workflow for **N-(2-Pyridyl)oxamic acid**.

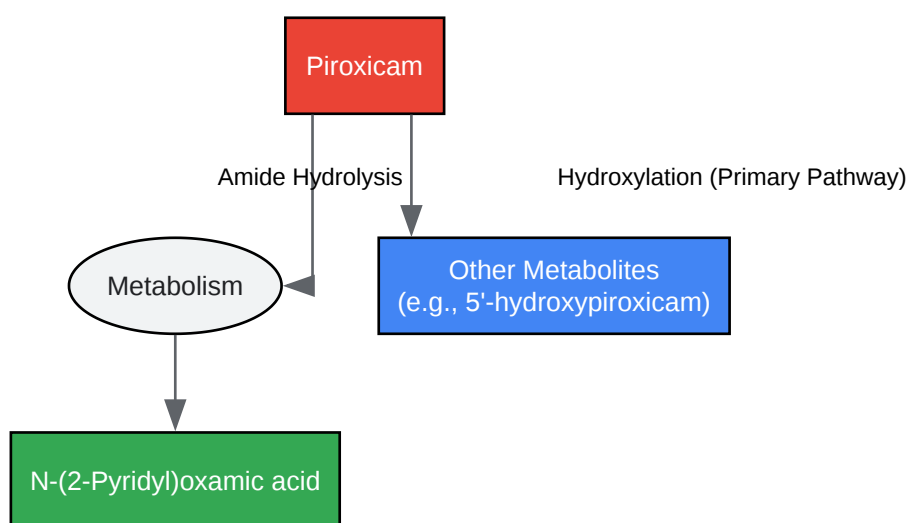
Role in Drug Metabolism

N-(2-Pyridyl)oxamic acid has been identified as a metabolite of the oxicam class of NSAIDs, including piroxicam, lornoxicam, and tenoxicam.[6][8][9] It is formed through the enzymatic

hydrolysis of the amide bond of the parent drug. This metabolic pathway is a key route of elimination for these pharmaceuticals.

Metabolic Pathway: Formation from Piroxicam

The primary metabolic pathway for piroxicam involves hydroxylation, but a secondary pathway includes the hydrolysis of the amide linkage, leading to the formation of **N-(2-Pyridyl)oxamic acid** and the corresponding benzothiazine derivative.[8] This process is generally considered a detoxification step, as the resulting metabolites are pharmacologically inactive.[1]



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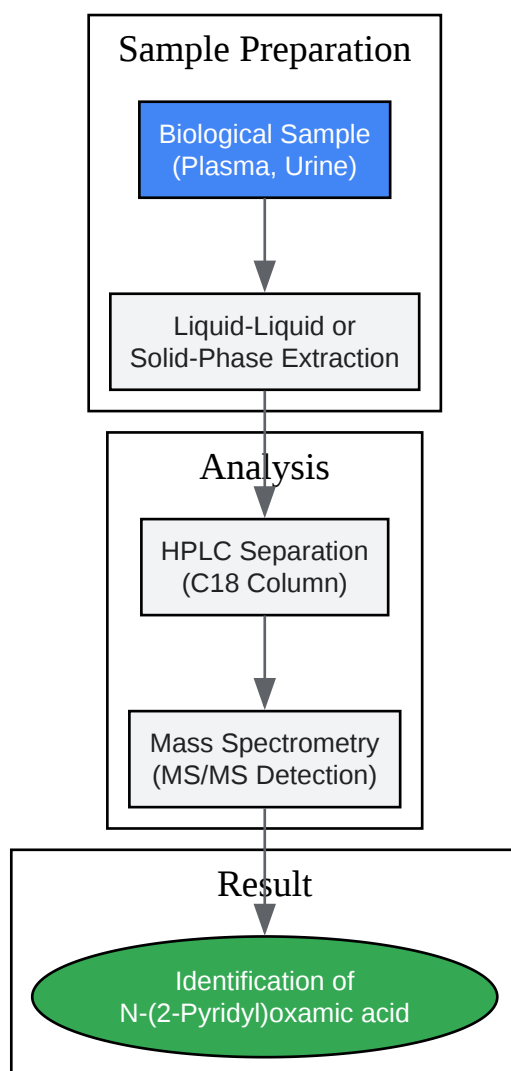
Figure 2: Simplified metabolic pathway of Piroxicam.

Experimental Protocol: Identification of N-(2-Pyridyl)oxamic Acid as a Metabolite (General)

Detailed protocols for the specific isolation and characterization of **N-(2-Pyridyl)oxamic acid** from biological samples are not extensively detailed in publicly available literature. However, a general workflow can be inferred from studies on the metabolism of oxicams.

- **Sample Collection:** Collection of biological matrices (e.g., plasma, urine) from subjects administered with the parent drug (piroxicam, lornoxicam, or tenoxicam).
- **Sample Preparation:**

- Liquid-Liquid Extraction: The plasma or urine sample is typically acidified, and the metabolites are extracted into an organic solvent such as ethyl acetate.[10]
- Solid-Phase Extraction: Alternatively, solid-phase extraction (SPE) may be used for sample clean-up and concentration.
- Chromatographic Separation:
 - High-Performance Liquid Chromatography (HPLC): The extracted sample is analyzed by reverse-phase HPLC. A C18 column is commonly used with a mobile phase consisting of a buffer (e.g., ammonium formate) and an organic modifier (e.g., methanol or acetonitrile). [10]
- Detection and Identification:
 - Mass Spectrometry (MS): The eluent from the HPLC is introduced into a mass spectrometer, typically a tandem mass spectrometer (MS/MS).[10][11] The mass-to-charge ratio (m/z) of the parent ion corresponding to **N-(2-Pyridyl)oxamic acid** (167.04 for $[M+H]^+$) and its fragmentation pattern are used for identification and quantification.



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Figure 3: General experimental workflow for metabolite identification.

Biological Activity

N-(2-Pyridyl)oxamic acid is generally considered to be a pharmacologically inactive metabolite of the oxicom drugs.[1] There is currently no substantial evidence in the scientific literature to suggest that it has any significant biological activity or engages in specific signaling pathways. Its primary relevance in a biological context is as a marker of the metabolism of its parent compounds.

Spectroscopic Data

Detailed, authenticated spectroscopic data (NMR, IR, MS) for **N-(2-Pyridyl)oxamic acid** are not readily available in the public domain. Commercial suppliers of this compound as a reference standard typically provide a certificate of analysis with this information upon purchase.[3][12] Public databases like PubChem indicate the availability of ¹³C NMR and GC-MS data, but do not provide the raw data.[2]

Conclusion

N-(2-Pyridyl)oxamic acid (CAS 13120-39-3) is a well-characterized metabolite of the oxicam class of NSAIDs. While a conceptual understanding of its synthesis and its role in drug metabolism exists, detailed experimental protocols and comprehensive quantitative data on its biological activity and spectroscopic properties are not extensively documented in publicly accessible literature. This guide consolidates the available information, providing a foundational resource for researchers. Further investigation into the full-text of cited metabolic studies and direct acquisition of reference standards are recommended for those requiring in-depth experimental and quantitative details.

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References

- [1. Synthesis and antiinflammatory activity of metabolites of piroxicam - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. N-\(2-Pyridyl\)oxamic acid | C7H6N2O3 | CID 555963 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. N-\(2-Pyridinyl\)oxamic Acid | CAS Number 13120-39-3 \[klivon.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. N-\(2-Pyridyl\)oxamic Acid synthesis - chemicalbook \[chemicalbook.com\]](#)
- [6. N-\(2-Pyridyl\)oxamic Acid | lookchem \[lookchem.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Metabolism of piroxicam by laboratory animals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [9. Overview on the pharmacokinetics of tenoxicam - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Simultaneous determination of piroxicam, meloxicam and tenoxicam in human plasma by liquid chromatography with tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Stress degradation studies on lornoxicam using LC, LC-MS/TOF and LC-MSn - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. N-\(2-Pyridyl\)oxamic Acid | LGC Standards \[lgcstandards.com\]](#)
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